

Application Notes: Preparing Stock Solutions of (R)-Amlodipine-d4

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Compound of Interest

Compound Name: (R)-Amlodipine-d4

Cat. No.: B15145065

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Audience: Researchers, scientists, and drug development professionals.

Abstract

These application notes provide a detailed protocol for the preparation of stock solutions of **(R)-Amlodipine-d4**, a deuterated analog of (R)-Amlodipine used as an internal standard in quantitative analysis. Accurate preparation of stock solutions is fundamental to achieving reliable and reproducible experimental results. This document outlines the necessary chemical properties, a step-by-step experimental protocol, and safety precautions.

Introduction

(R)-Amlodipine-d4 is the deuterium-labeled version of the R-enantiomer of Amlodipine. Stable isotope-labeled compounds like **(R)-Amlodipine-d4** are critical internal standards for bioanalytical studies, particularly in liquid chromatography-mass spectrometry (LC-MS), as they co-elute with the analyte but are distinguishable by their mass. This allows for precise quantification by correcting for variability during sample preparation and analysis. Proper preparation of a concentrated stock solution is the first and most critical step in the analytical workflow.

(R)-Amlodipine-d4: Chemical & Physical Data

Understanding the physicochemical properties of the compound is essential for accurate preparation and stable storage of stock solutions.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₁ D ₄ ClN ₂ O ₅	[1][2][3]
Molecular Weight	412.91 g/mol	[4]
CAS Number	1346616-97-4	[1]
Appearance	White to Off-White Solid	
Solubility	DMSO (31.25 mg/mL), Methanol (Sparingly), Chloroform (Slightly)	
Storage Conditions	-20°C Freezer, protected from light	

Experimental Protocol: Preparing a 1 mg/mL Primary Stock Solution

This protocol details the procedure for preparing a 1 mg/mL primary stock solution of **(R)-Amlodipine-d4** in DMSO. This stock can then be used to prepare more dilute working solutions.

Materials:

- **(R)-Amlodipine-d4** powder
- Dimethyl sulfoxide (DMSO), anhydrous or HPLC grade
- Analytical balance (accurate to ±0.01 mg)
- Calibrated micropipettes and sterile pipette tips

- Class A volumetric flask (e.g., 1 mL or 5 mL)
- Amber glass vials with PTFE-lined caps for storage
- Vortex mixer
- Ultrasonic bath

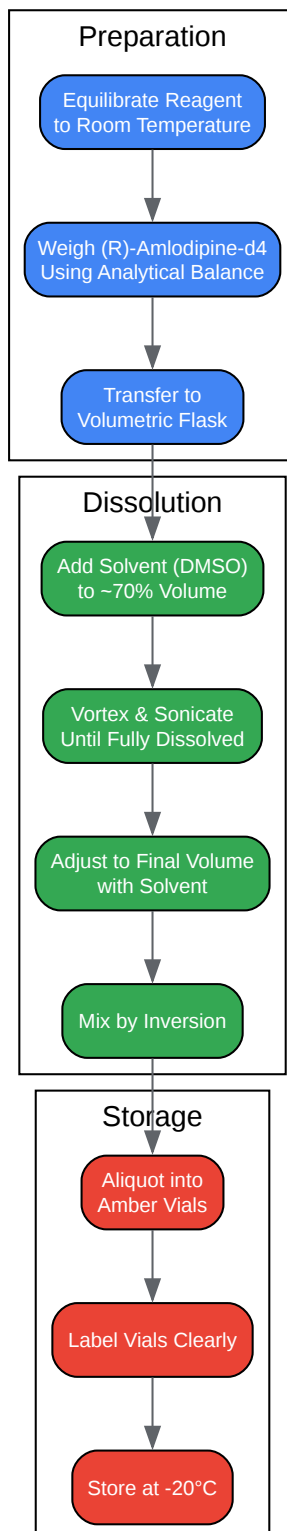
Procedure:

- **Pre-Weighing Preparation:** Allow the container of **(R)-Amlodipine-d4** to equilibrate to ambient laboratory temperature for at least 30 minutes before opening. This prevents atmospheric moisture from condensing on the cold powder.
- **Weighing:** On an analytical balance, accurately weigh the desired amount of **(R)-Amlodipine-d4**. To prepare 1 mL of a 1 mg/mL solution, weigh exactly 1.0 mg of the solid. Transfer the weighed powder carefully into a 1 mL volumetric flask.
- **Dissolution:** Add approximately 0.7 mL of DMSO to the volumetric flask.
- **Homogenization:** Cap the flask and vortex gently until the solid is visibly dissolved. For complete dissolution, place the flask in an ultrasonic bath for 5-10 minutes. Some gentle warming to 37°C may also aid solubility.
- **Final Volume Adjustment:** Once the solid is fully dissolved and the solution is at room temperature, carefully add DMSO to the volumetric flask until the bottom of the meniscus aligns with the calibration mark.
- **Final Mixing:** Invert the capped flask 10-15 times to ensure the solution is homogeneous.
- **Aliquoting and Storage:** Transfer the stock solution into smaller, clearly labeled amber glass vials. Label each vial with the compound name, concentration (1 mg/mL), solvent (DMSO), preparation date, and preparer's initials. Store aliquots at -20°C.

Visualized Workflows and Relationships

Diagrams help clarify the experimental process and the logical flow from material handling to final application.

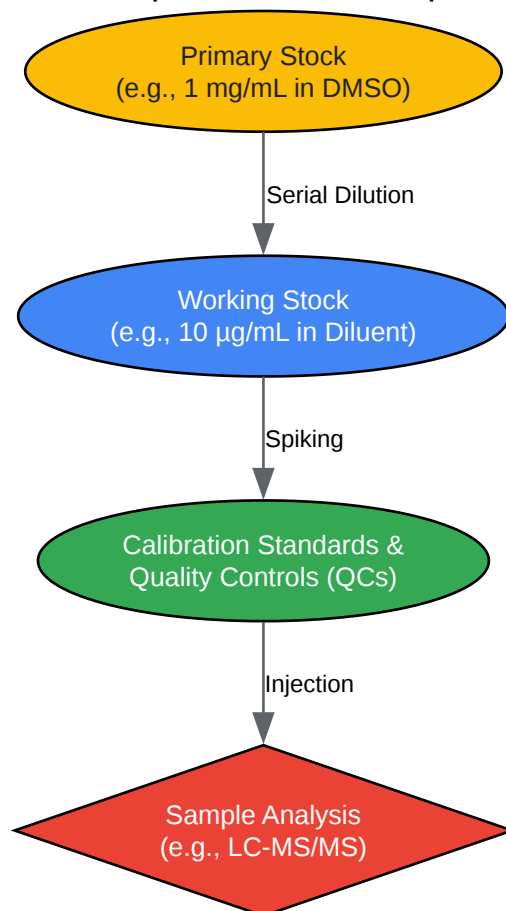
Experimental Workflow for Stock Solution Preparation



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Caption: Step-by-step workflow for preparing **(R)-Amlodipine-d4** stock solution.

Logical Relationship of Solution Preparation Stages



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Caption: Logical flow from primary stock solution to final sample analysis.

Safety Precautions

All laboratory work should be conducted with appropriate safety measures in place.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and chemical-resistant gloves when handling **(R)-Amlodipine-d4** and solvents.
- Ventilation: Perform all weighing and solvent handling steps inside a certified chemical fume hood to avoid inhalation of fine powders or solvent vapors.
- Material Safety Data Sheet (MSDS): Review the MSDS for **(R)-Amlodipine-d4** and any solvents used before beginning work. The MSDS contains critical information on handling,

storage, and emergency procedures.

- Waste Disposal: Dispose of all chemical waste, including empty vials and used pipette tips, according to your institution's hazardous waste disposal guidelines.

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